

Physical and chemical properties of Benzyltrimethylammonium tribromide

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Compound of Interest

Compound Name: *Benzyltrimethylammonium tribromide*

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An In-depth Technical Guide to Benzyltrimethylammonium Tribromide

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the physical and chemical properties of **Benzyltrimethylammonium tribromide** (BTMABr₃), a versatile and efficient reagent in organic synthesis. It details its characteristics, synthesis, and key applications, with a focus on its role as a brominating and oxidizing agent.

Physical and Chemical Properties

Benzyltrimethylammonium tribromide is a quaternary ammonium salt that serves as a solid, stable, and easy-to-handle source of bromine.^{[1][2]} Its properties make it a safer alternative to liquid bromine, especially for small-scale reactions where precise measurement is crucial.^[2]

General and Physical Properties

The key physical identifiers and properties of **Benzyltrimethylammonium tribromide** are summarized in the table below.

Property	Value	References
Appearance	Orange to dark yellow crystalline powder	[1] [3] [4]
Molecular Formula	C ₁₀ H ₁₆ Br ₃ N	[1] [5]
Molecular Weight	389.96 g/mol	[1] [5]
CAS Number	111865-47-5	[1] [3] [5] [6]
Melting Point	98-105 °C	[1] [3] [6]
Purity (Assay)	Typically ≥97%	[3] [6]
Solubility	Slightly soluble in DMSO and Methanol	[4]
Stability	Light-sensitive and hygroscopic	[4] [7]
Storage	Store at room temperature in a dark, inert atmosphere	[1] [4] [8]

Chemical Identifiers

Identifier Type	Value	References
IUPAC Name	benzyl(trimethyl)azanium;tribromide	[8]
Synonyms	BTMABr ₃ , Benzyltrimethylammonium bromide dibromide	[1][6]
InChI	1S/C10H16N.Br3/c1-11(2,3)9-10-7-5-4-6-8-10;1-3-2/h4-8H,9H2,1-3H3;/q+1;-1	[5][6]
InChIKey	OQESKQAHRXOSMS-UHFFFAOYSA-N	[5][6]
SMILES	C--INVALID-LINK-- (C)CC1=CC=CC=C1.Br[Br-]Br	[3][6]

Spectral Data

While detailed spectral data requires access to specific databases, general information is available. The UV-Visible spectrum of the tribromide (Br₃⁻) anion, the active species, shows a characteristic intense absorption peak around 279 nm.[9] ATR-IR and NMR spectra are also available for this compound through specialized databases.[10][11]

Chemical Reactivity and Applications

Benzyltrimethylammonium tribromide is a multifaceted reagent primarily known for its utility as a brominating agent, a mild oxidizing agent, and a phase-transfer catalyst.[1][2][4]

Brominating Agent

BTMABr₃ is an efficient and selective solid brominating agent, offering significant advantages over highly toxic liquid bromine.[2][4] Its reactivity can be controlled by adjusting the molar ratio of the reagent to the substrate, allowing for selective mono-, di-, or tri-bromination of activated aromatic compounds.[12]

- **Aromatic Compounds:** It effectively brominates phenols, aromatic amines, ethers, and acetanilides in a dichloromethane-methanol solvent system at room temperature, producing bromo-substituted products in high yields.[12][13]
- **Ketones and Alkenes:** The reagent is used for the α -bromination of ketones and the addition of bromine across double bonds in alkenes to form 1,2-dibromo adducts.[4][13] For instance, it can convert acetyl derivatives into dibromoacetyl derivatives.[14]
- **N-Bromoamides:** It facilitates the synthesis of N-bromoamides from aliphatic and aromatic amides in an alkaline solution.[15]

Mild Oxidizing Agent

The compound also functions as a mild oxidizing agent for various functional groups.[2][4] It has been successfully used for the oxidation of:

- Alcohols to carbonyl compounds[2][9]
- Sulfides to sulfoxides[2]
- Aldehydes and diols[2]

Phase-Transfer Catalyst

As a quaternary ammonium salt, BTMABr₃ can act as a phase-transfer catalyst, enhancing reaction rates between reactants in immiscible phases.[1][4] This property is valuable in the production of fine chemicals.[1]

Experimental Protocols

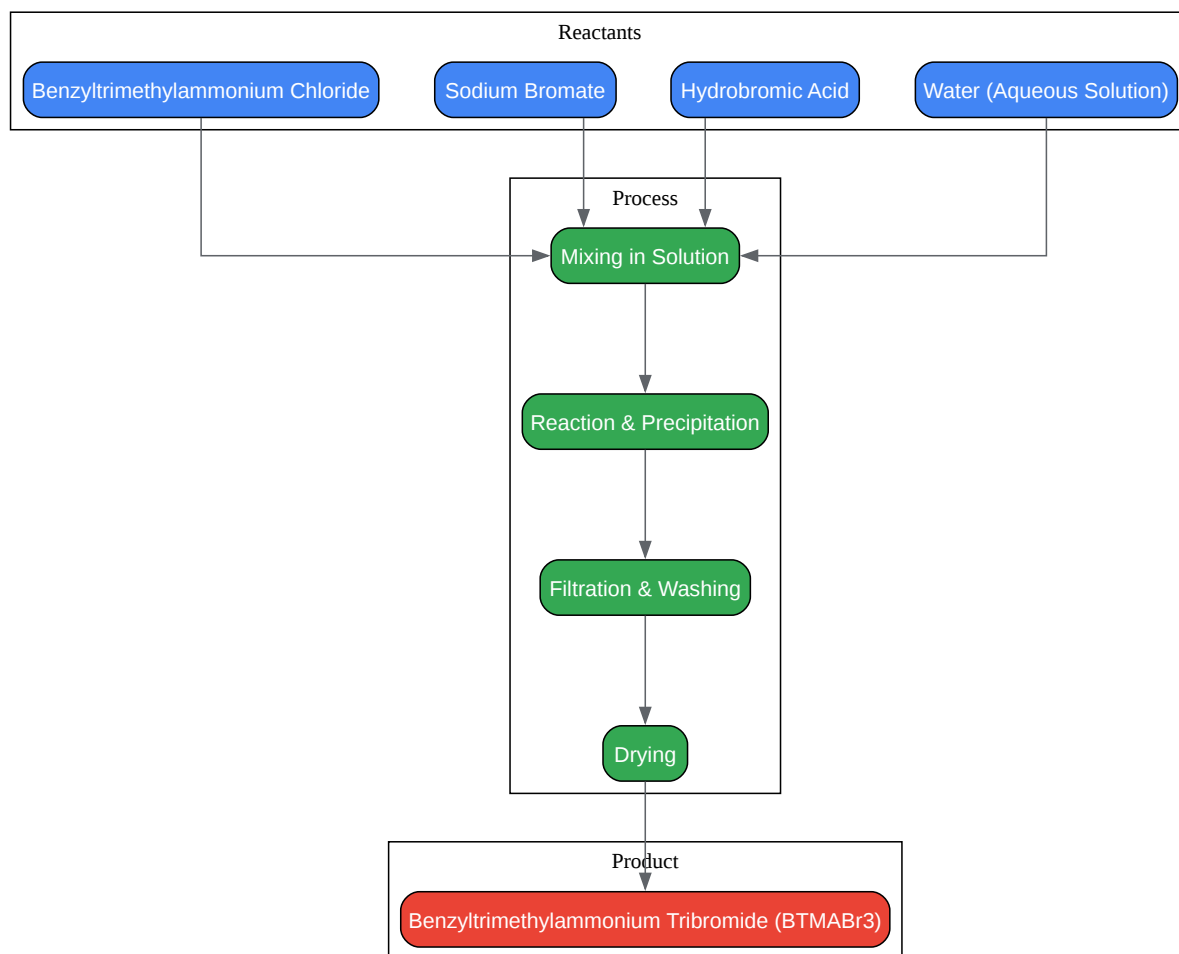
Detailed methodologies for the synthesis and application of **Benzyltrimethylammonium tribromide** are crucial for reproducible results in a research setting.

Synthesis of Benzyltrimethylammonium Tribromide

A common and effective method for synthesizing BTMABr₃ involves the reaction of benzyltrimethylammonium chloride with sodium bromate and hydrobromic acid in an aqueous solution.[4][13][14]

Methodology:

- Dissolve benzyltrimethylammonium chloride in water.
- Add sodium bromate to the solution.
- Slowly add hydrobromic acid to the aqueous mixture.
- The reaction produces **Benzyltrimethylammonium tribromide** as a solid precipitate.
- The product can be collected by filtration, washed, and dried.



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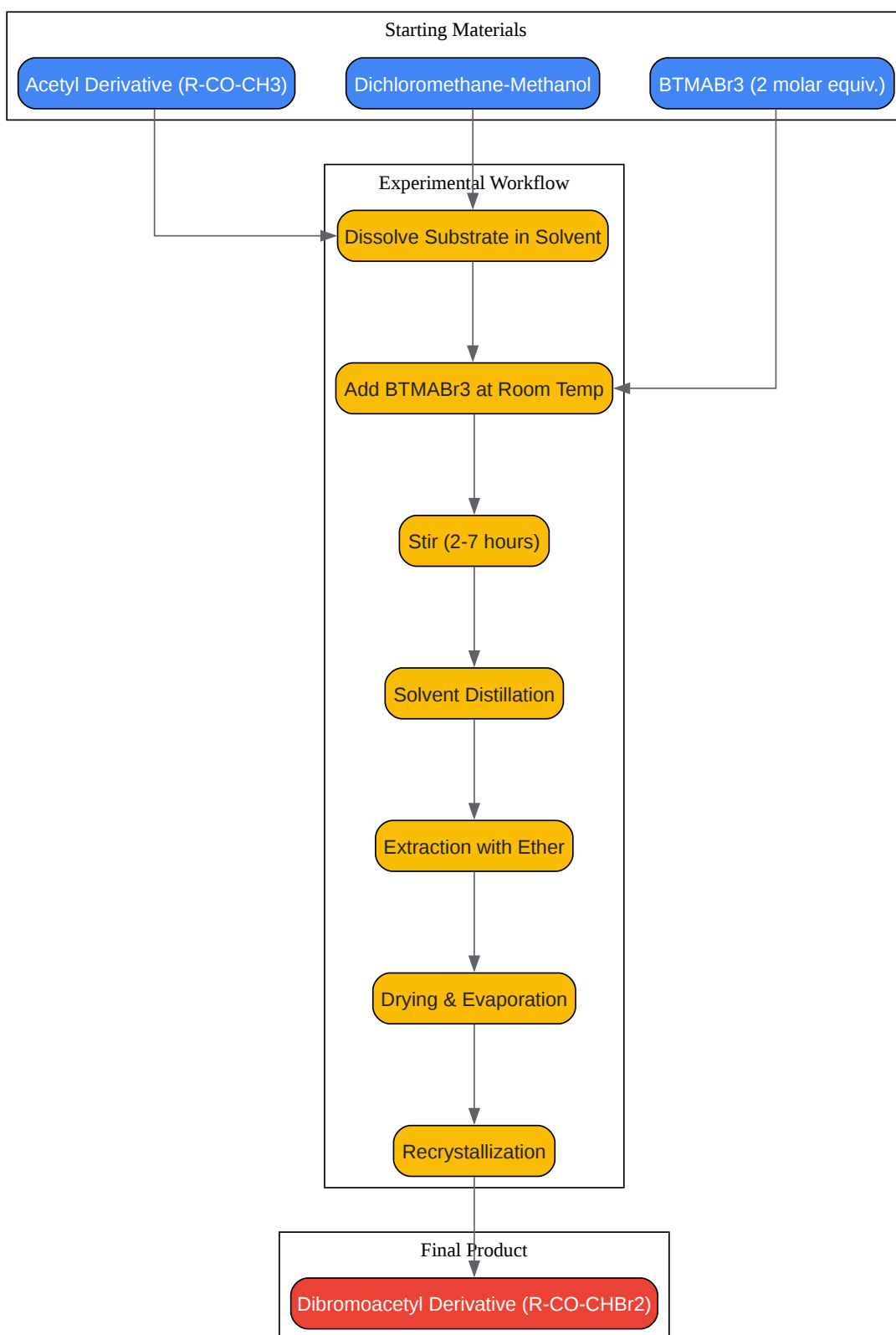
Diagram 1: Synthesis workflow for **Benzyltrimethylammonium tribromide**.

Bromination of Acetyl Derivatives

This protocol outlines a general procedure for the dibromination of an acetyl derivative using BTMABr₃, as described in the literature.[\[14\]](#)

Methodology:

- Dissolve the acetyl derivative (substrate) in a solvent mixture of dichloromethane and methanol.
- Add double the molar quantity of **Benzyltrimethylammonium tribromide** to the solution at room temperature.
- Stir the mixture. The reaction progress can often be monitored by the decoloration of the orange BTMABr₃ solution.[\[14\]](#)
- After the reaction is complete (typically 2-7 hours), distill the solvent.[\[14\]](#)
- Extract the resulting precipitate with a suitable organic solvent (e.g., ether).
- Dry the organic layer and evaporate the solvent to obtain the crude dibromoacetyl derivative.
- The final product can be purified by recrystallization.[\[14\]](#)



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Diagram 2: General workflow for dibromination of acetyl derivatives.

Safety and Handling

Proper safety precautions are essential when working with **Benzyltrimethylammonium tribromide**.

- Hazards: The compound is classified as an irritant, causing skin and serious eye irritation.[4][5] It may also cause respiratory irritation.[4][16]
- Personal Protective Equipment (PPE): Always handle in a well-ventilated area, preferably a chemical fume hood.[17][18] Wear appropriate PPE, including chemical-resistant gloves, safety goggles or a face shield, and a lab coat.[17][18][19]
- Handling: Minimize dust generation and accumulation.[17] Avoid contact with skin and eyes, and prevent ingestion and inhalation.[17][19]
- Storage: Store in a cool, dry, and well-ventilated place in a tightly closed container, protected from light and moisture.[4][8][17][18] Keep away from incompatible materials such as strong oxidizing agents.[18][19]

In case of accidental exposure, consult the Safety Data Sheet (SDS) for detailed first-aid measures.[18] If skin or eye contact occurs, flush the affected area with plenty of water for at least 15 minutes and seek medical attention.[17][19] If inhaled, move to fresh air immediately.[17][19]

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